

Essential Safety and Operational Guide for Handling Kushenol O

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Kushenol O

Cat. No.: B11931941

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Kushenol O**. The following procedural steps and data are critical for safe laboratory operations and proper disposal.

Chemical Identifier and Properties

Property	Value
Product Name	Kushenol O
CAS Number	102390-91-0
Molecular Formula	C27H30O13
Molecular Weight	562.52 g/mol
Appearance	White to off-white solid

Hazard Identification and Precautionary Statements

Kushenol O is classified with the following hazards^[1]:

- Acute oral toxicity (Category 4): Harmful if swallowed.
- Acute aquatic toxicity (Category 1): Very toxic to aquatic life.
- Chronic aquatic toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.

Signal Word: Warning

Precautionary Statements:

- Wash skin thoroughly after handling.[1]
- Do not eat, drink or smoke when using this product.[1]
- Avoid release to the environment.[1]
- IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- Rinse mouth.[1]
- Collect spillage.[1]
- Dispose of contents/container to an approved waste disposal plant.[1]

Personal Protective Equipment (PPE)

Engineering controls such as adequate ventilation and the provision of an accessible safety shower and eye wash station are essential.[1] The following personal protective equipment is mandatory when handling **Kushenol O**[1]:

PPE Category	Specifications
Eye/Face Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves.
Skin and Body	Impervious clothing.
Respiratory	A suitable respirator should be used.

Operational and Disposal Plans

Handling and Storage

Safe Handling:

- Avoid inhalation of dust and aerosols.[1]
- Prevent contact with eyes and skin.[1]
- Ensure the use of appropriate exhaust ventilation.[1]

Storage Conditions:

- Keep the container tightly sealed.[1]
- Store in a cool, well-ventilated area.[1]
- Protect from direct sunlight and sources of ignition.[1]
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[1][2]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate personnel to safe areas.
- Ventilate: Ensure adequate ventilation.
- Don PPE: Use full personal protective equipment as specified above.[1]
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[1]
- Clean-up: Absorb solutions with a finely-powdered liquid-binding material (e.g., diatomite, universal binders). Decontaminate surfaces and equipment by scrubbing with alcohol.[1]
- Disposal: Dispose of contaminated material in accordance with Section 13 (see below).[1]

Disposal Plan

Dispose of **Kushenol O** and its container at an approved waste disposal plant.[1]

Environmental exposure should be avoided by preventing the product from entering drains,

water courses, or the soil.[1]

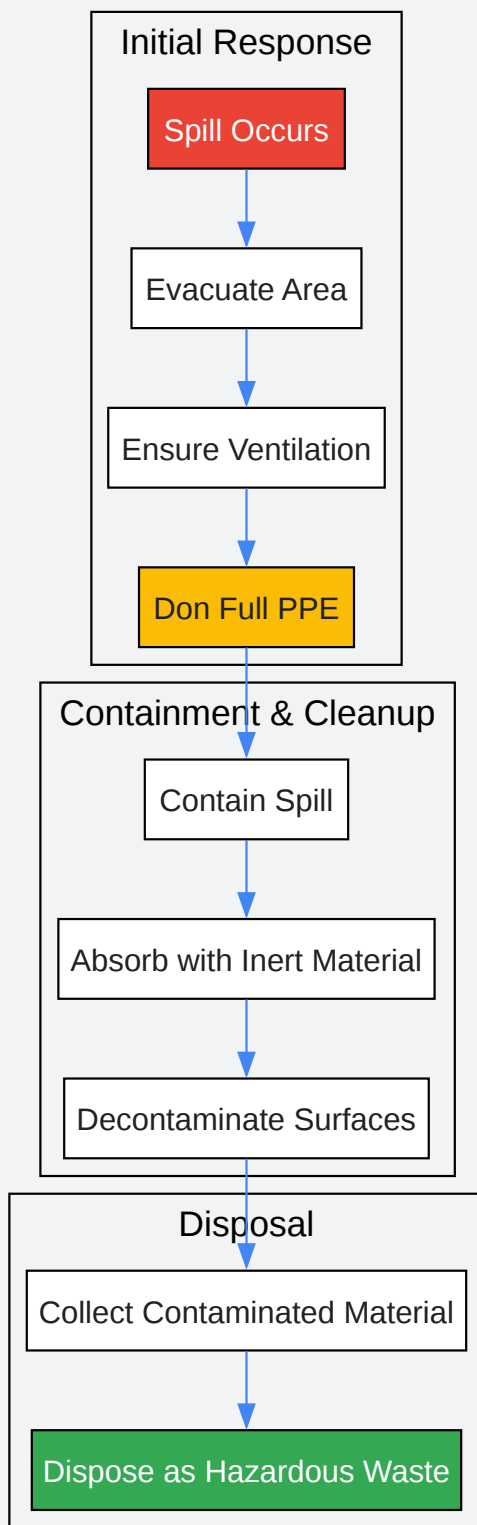
Emergency First Aid Procedures

- Eye Contact: Immediately flush eyes with large amounts of water, separating the eyelids with fingers. Remove any contact lenses and seek prompt medical attention.[1]
- Skin Contact: Rinse the skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[1]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician for guidance.[1]

Experimental Workflow Visualization

The following diagram illustrates the procedural workflow for managing a **Kushenol O** spill.

Kushenol O Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for handling a **Kushenol O** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Kushenol O|102390-91-0|MSDS [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Kushenol O]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11931941#personal-protective-equipment-for-handling-kushenol-o\]](https://www.benchchem.com/product/b11931941#personal-protective-equipment-for-handling-kushenol-o)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com